

# Application Notes and Protocols for 2-(6-Chloropyridin-3-YL)ethanol

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## Compound of Interest

Compound Name: 2-(6-Chloropyridin-3-YL)ethanol

Cat. No.: B173323

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This document provides detailed application notes and protocols for the safe handling and disposal of **2-(6-Chloropyridin-3-YL)ethanol** (CAS No. 117528-28-6) in a laboratory setting. Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

## Chemical and Physical Properties

While specific experimental data for **2-(6-Chloropyridin-3-YL)ethanol** is limited, the following table summarizes its known properties and includes estimated values based on structurally similar compounds.

Property	Value	Source/Notes
Chemical Name	2-(6-Chloropyridin-3-YL)ethanol	-
CAS Number	117528-28-6	-
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClNO	-
Molecular Weight	157.6 g/mol	-
Appearance	Colorless liquid or solid/viscous liquid	[1]
Boiling Point	Data not available	-
Melting Point	Data not available	-
Density	Data not available	-
Solubility	Data not available. Likely soluble in organic solvents.	Inferred from general properties of similar compounds.
Storage Temperature	2-8°C, under inert atmosphere	[2]

## Hazard Identification and Toxicological Data

**2-(6-Chloropyridin-3-YL)ethanol** is classified as a hazardous substance. The following table summarizes its known and potential hazards.

Hazard Classification	GHS Hazard Statement	Pictogram	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	P264, P270, P301+P312, P330, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	P264, P280, P302+P352, P321, P332+P313, P362+P364
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	P264, P280, P305+P351+P338, P337+P313
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	P261, P271, P304+P340, P312, P403+P233, P405, P501

## Toxicological Data:

Test	Result	Species	Notes
LD50 (Oral)	Data not available	-	Harmful if swallowed.
LD50 (Dermal)	Data not available	-	May be harmful in contact with skin.
LC50 (Inhalation)	Data not available	-	May cause respiratory irritation.

## Experimental Protocols

### Handling Protocol

#### 3.1.1 Personal Protective Equipment (PPE)

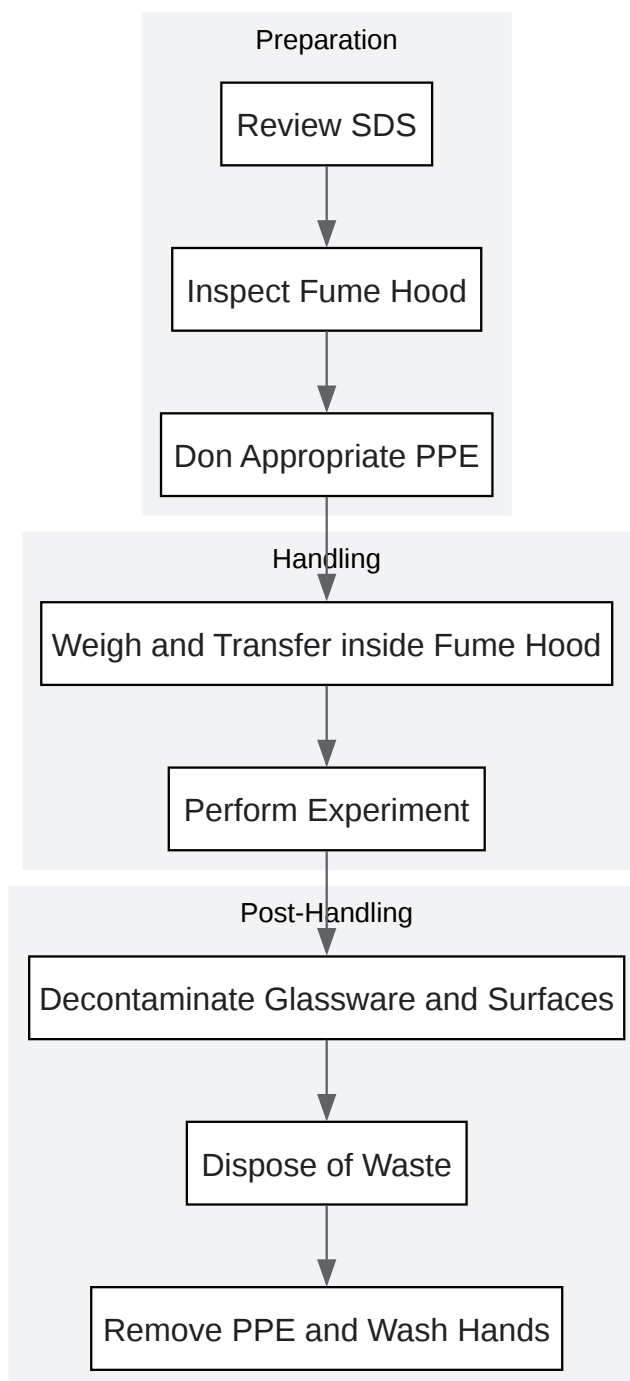
- Eye Protection: Chemical safety goggles or a face shield must be worn at all times.[3]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for integrity before each use.[\[3\]](#)
- Skin and Body Protection: A laboratory coat must be worn. For procedures with a higher risk of splashing, a chemical-resistant apron is recommended.[\[3\]](#)
- Respiratory Protection: All handling of **2-(6-Chloropyridin-3-YL)ethanol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)

### 3.1.2 General Handling Procedures

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Weighing and Transferring:
  - If the compound is a solid, handle it carefully to avoid creating dust.
  - Use appropriate, clean, and dry laboratory equipment (e.g., spatulas, glassware).
  - When transferring, do so slowly and carefully to prevent spills.
- Storage: Store the compound in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.  
[\[2\]](#) Recommended storage is at 2-8°C under an inert atmosphere.[\[2\]](#)

## Workflow for Handling 2-(6-Chloropyridin-3-YL)ethanol

[Click to download full resolution via product page](#)*Safe Handling Workflow*

## Spill Response Protocol

In the event of a spill, follow these procedures:

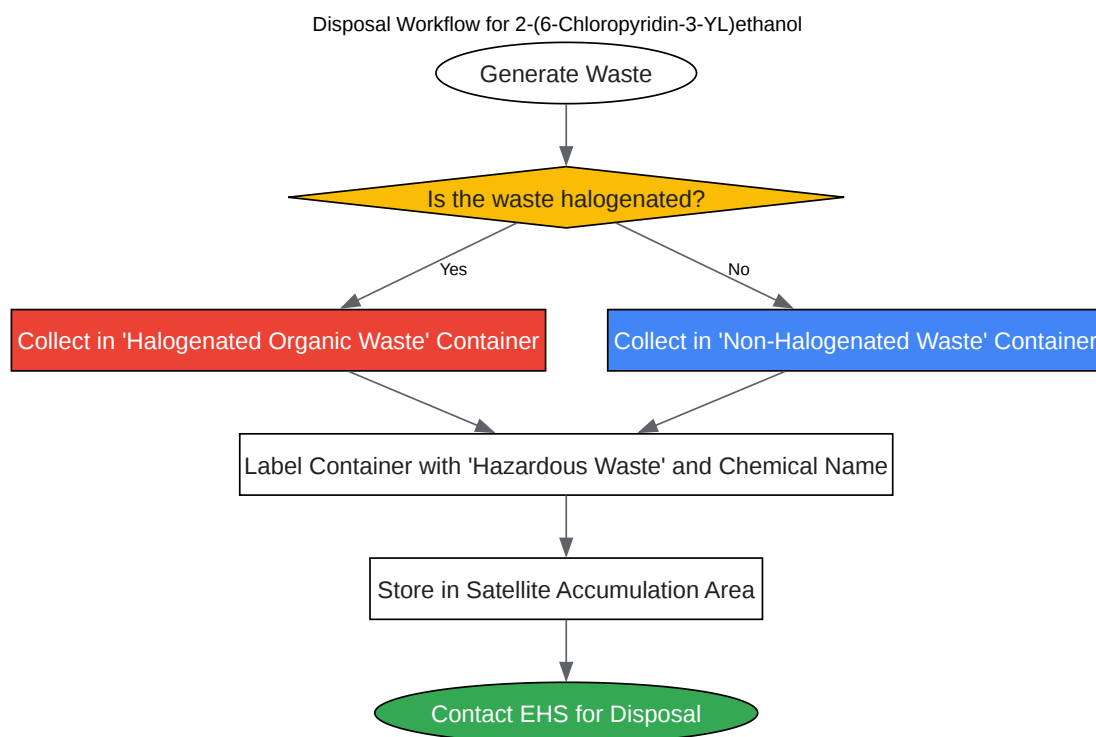
- **Evacuate:** Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Contain:** For liquid spills, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). For solid spills, carefully sweep the material to avoid creating dust.
- **Clean-up:**
  - Wearing appropriate PPE, carefully collect the absorbed material or spilled solid into a designated, labeled hazardous waste container.
  - Clean the spill area with a suitable solvent (e.g., ethanol or acetone), followed by soap and water. Collect all cleaning materials as hazardous waste.
- **Report:** Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

## Disposal Protocol

**2-(6-Chloropyridin-3-YL)ethanol** is a halogenated organic compound and must be disposed of as hazardous waste. Do not dispose of this chemical down the drain or in the regular trash.

- **Waste Segregation:** Collect all waste containing **2-(6-Chloropyridin-3-YL)ethanol** in a dedicated, clearly labeled hazardous waste container for "Halogenated Organic Waste". Do not mix with non-halogenated waste.
- **Containerization:** Use a compatible, leak-proof container with a secure lid. The container must be labeled with "Hazardous Waste" and the full chemical name: "**2-(6-Chloropyridin-3-YL)ethanol**".

- **Storage of Waste:** Store the waste container in a designated satellite accumulation area, away from incompatible materials. Keep the container closed except when adding waste.
- **Disposal Request:** When the container is full or ready for disposal, contact your institution's EHS department to arrange for pickup and disposal by a licensed hazardous waste contractor.



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*Waste Disposal Decision Workflow*

## Emergency Procedures

In case of exposure, follow these first-aid measures immediately:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[4]
- **Skin Contact:** Remove contaminated clothing and shoes. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Disclaimer: This document is intended as a guide and should not replace a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer and your institution's specific safety protocols. Always consult your EHS department for guidance on handling and disposing of hazardous materials.

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